

Toliprolol hydrochloride CAS number and structure

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Compound of Interest

Compound Name: Toliprolol hydrochloride

CAS No.: 306-11-6

Cat. No.: B1205416

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An In-Depth Technical Guide to **Toliprolol Hydrochloride**: Structure, Synthesis, and Characterization

Introduction

Toliprolol hydrochloride is a synthetic aryloxypropanolamine derivative recognized for its activity as a beta-adrenergic receptor antagonist.^{[1][2]} Developed in the mid-20th century and investigated primarily through the 1970s and 1980s, it was initially proposed for the management of cardiovascular conditions such as angina pectoris and hypertension.^{[1][3][4]} A distinguishing feature of Toliprolol is its partial agonist activity, also known as intrinsic sympathomimetic activity (ISA), which imparts some stimulant effects alongside its primary blocking properties.^{[1][5]}

Despite its pharmacological promise, **Toliprolol hydrochloride** never achieved widespread clinical adoption and remains an investigational compound.^[1] Consequently, its primary application today is within research settings, where it serves as a valuable tool for studying the pharmacology of beta-adrenergic systems and cardiovascular responses. This guide provides a comprehensive technical overview of **Toliprolol hydrochloride**, designed for researchers,

chemists, and drug development professionals. We will delve into its chemical identity, stereospecific synthesis, mechanism of action, and the analytical methodologies required for its quantification.

Chemical Identity and Physicochemical Properties

Toliprolol belongs to the aryloxypropanolamine class of beta-blockers, a structural motif critical for its interaction with adrenergic receptors.^{[1][4]} Its chemical backbone consists of a 3-methylphenoxy (m-tolyl) group linked via an ether bond to a 2-hydroxy-3-isopropylaminopropane chain.^[1] The hydrochloride salt enhances the compound's stability and solubility for experimental use.

Key identification and physicochemical data are summarized in the table below.

Property	Toliprolol (Free Base)	Toliprolol Hydrochloride
CAS Number	2933-94-0 ^{[2][4][6]}	306-11-6 ^{[3][4][7]}
IUPAC Name	1-(3-methylphenoxy)-3-(propan-2-ylamino)propan-2-ol ^{[1][2][6]}	1-((1-methylethyl)amino)-3-(3-methylphenoxy)-2-propanol, hydrochloride ^[3]
Molecular Formula	C ₁₃ H ₂₁ NO ₂ ^{[1][2][4]}	C ₁₃ H ₂₂ ClNO ₂ ^[3]
Molecular Weight	223.31 g/mol ^{[1][4]}	259.77 g/mol ^[3]
SMILES	<chem>CC1=CC(=CC=C1)OCC(CNC(C)C)O</chem> ^[2]	<chem>Cl.CC(C)NCC(O)COc1cccc(C)c1</chem> ^[3]
Lipophilicity (XLogP3)	1.9 ^[1]	Not Applicable
Synonyms	KO-592, Doberol, MHIP ^{[1][4]}	ICI 45763, Sinorytmal ^{[3][4]}

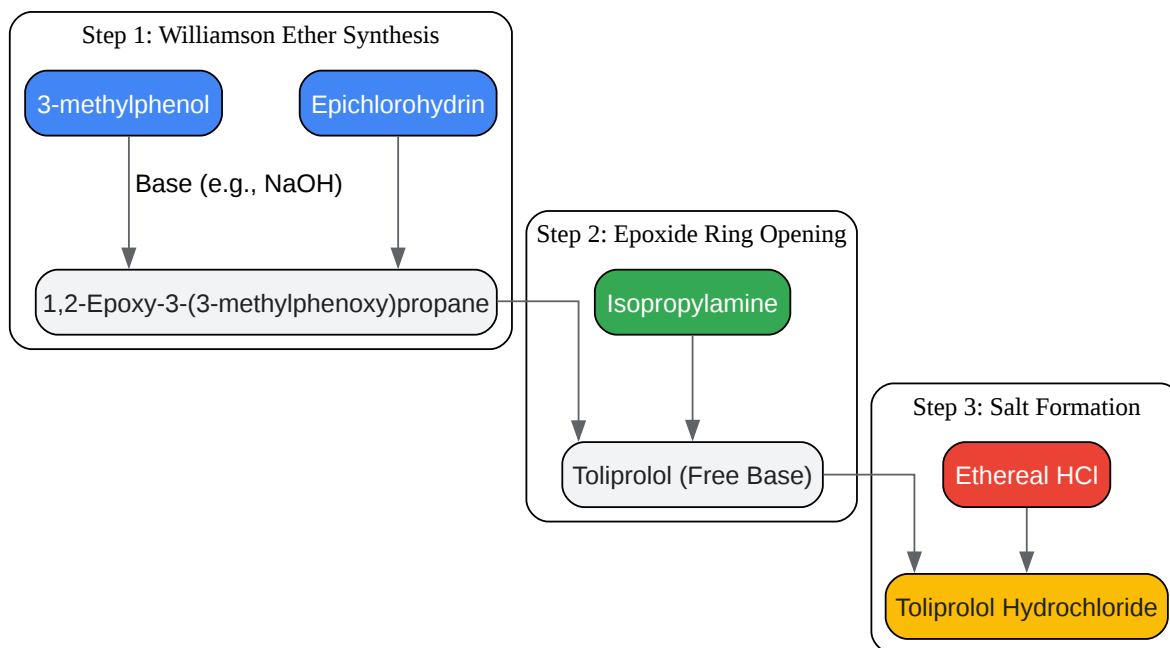
Synthesis and Stereochemistry

The synthesis of Toliprolol is a multi-step process that highlights fundamental organic reactions. Critically, the biological activity of Toliprolol resides predominantly in its (S)-enantiomer, making stereoselective synthesis the preferred approach for producing pharmacologically relevant material.^{[1][4]}

General Synthetic Pathway

The most common route to racemic Toliprolol involves a two-step process. The causality behind this choice rests on the high efficiency and reliability of the Williamson ether synthesis for forming the key aryloxy ether bond, followed by a nucleophilic ring-opening of the resulting epoxide.

- **Williamson Ether Synthesis:** 3-methylphenol (m-cresol) is deprotonated by a base to form the corresponding phenoxide. This potent nucleophile then attacks epichlorohydrin, displacing the chloride and forming an intermediate epoxide, 1,2-epoxy-3-(3-methylphenoxy)propane.[\[8\]](#)
- **Epoxide Ring Opening:** The intermediate epoxide is subsequently treated with isopropylamine. The amine acts as a nucleophile, attacking one of the epoxide carbons (predominantly the less sterically hindered carbon) to open the ring and yield the final Toliprolol free base.[\[9\]](#)
- **Salt Formation:** To produce the hydrochloride salt, the Toliprolol free base is dissolved in a suitable solvent and treated with ethereal hydrogen chloride (HCl), leading to precipitation of the salt.[\[1\]](#)



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Caption: General synthesis workflow for **Toliprolol Hydrochloride**.

Protocol: Stereoselective Synthesis of (S)-Toliprolol

To ensure high enantiomeric purity and biological relevance, using a chiral starting material is the most effective strategy. The following protocol is based on a patented method utilizing (S)-epichlorohydrin, which pre-establishes the required stereocenter.^[10]

Objective: To synthesize the biologically active (S)-enantiomer of Toliprolol.

Materials:

- m-Cresol (3-methylphenol)

- (S)-Epichlorohydrin (high optical purity)
- Sodium hydroxide (NaOH)
- Anhydrous methanol
- Isopropylamine
- Thionyl chloride (SOCl₂)
- Appropriate solvents for reaction and recrystallization (e.g., ethanol, petroleum ether)

Methodology:

- Step 1: Synthesis of (S)-3-m-tolyloxy-1,2-propanediol
 - Dissolve m-cresol (0.1 mol) in 120 mL of anhydrous methanol in a reaction vessel.
 - At room temperature, add sodium hydroxide (0.2 mol) in batches with stirring until fully dissolved.
 - Add a phase transfer catalyst such as tetrabutylammonium bromide (0.5 mmol).
 - Add (S)-glycidol (derived from the hydrolysis of (S)-epichlorohydrin) dropwise to the mixture.
 - Heat the reaction to 55-60°C and maintain for 10 hours.
 - After completion, filter the hot solution and concentrate the filtrate under reduced pressure.
 - Recrystallize the resulting solid from a suitable solvent system (e.g., ethyl acetate/petroleum ether) to yield the pure diol intermediate.^[10]
- Step 2: Cyclization to form (S)-3-m-tolyloxy-1,2-epoxypropane
 - This step is an alternative approach described in patents, involving cyclization of a diol intermediate. A more direct approach uses (S)-epichlorohydrin directly with m-cresol. For the purpose of this protocol, we follow a path that ensures high purity.

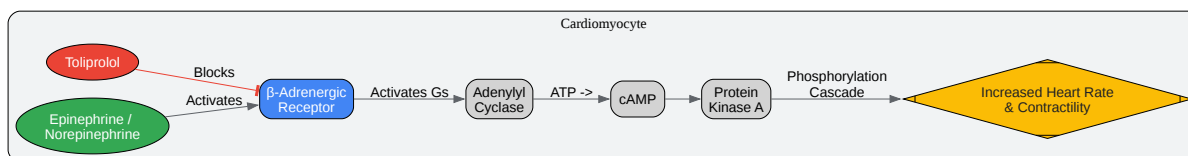
- The diol from Step 1 is reacted with a reagent like thionyl chloride to form a cyclic sulfite, which upon heating eliminates SO₂ to form the desired epoxide with retention of configuration.
- Step 3: Ring-Opening with Isopropylamine
 - Dissolve the chiral epoxide intermediate from Step 2 in a suitable solvent like ethanol.
 - Add an excess of isopropylamine to the solution.
 - Heat the reaction in a sealed vessel to approximately 80°C for 4-6 hours.
 - Monitor the reaction by TLC or LC-MS until the epoxide is consumed.
 - Cool the reaction mixture and evaporate the solvent and excess isopropylamine under reduced pressure.
 - The resulting crude product is (S)-Toliprolol free base.
- Step 4: Purification and Salt Formation
 - Purify the (S)-Toliprolol base using column chromatography or recrystallization.
 - Dissolve the purified base in a minimal amount of a solvent like ethanol or ethyl acetate.
 - Slowly add a stoichiometric amount of HCl (as a solution in ether or isopropanol) with stirring.
 - The (S)-**Toliprolol hydrochloride** will precipitate. Collect the solid by filtration, wash with cold ether, and dry under vacuum.

Mechanism of Action

Toliprolol exerts its effects by competitively blocking beta-adrenergic receptors. Unlike highly selective beta-blockers, Toliprolol is non-selective, meaning it antagonizes both β_1 and β_2 receptors.^[1]

- β_1 -Receptor Blockade: These receptors are predominantly located in cardiac tissue. Their stimulation by catecholamines (epinephrine and norepinephrine) increases heart rate (chronotropy), contractility (inotropy), and conduction velocity.[11] By blocking these receptors, Toliprolol reduces myocardial oxygen demand, a key therapeutic goal in treating angina.[1][5]
- β_2 -Receptor Blockade: These receptors are found in smooth muscle (e.g., bronchial and vascular) and are involved in relaxation. Blockade of these receptors can lead to potential side effects but also contributes to the overall cardiovascular response.
- Intrinsic Sympathomimetic Activity (ISA): Toliprolol is also a partial agonist.[1][5] This means that even while blocking the receptor from full agonists like epinephrine, it can provide a low level of receptor stimulation. This ISA can be beneficial, as it may mitigate some side effects associated with full antagonists, such as severe bradycardia or bronchoconstriction.[5]

The downstream signaling pathway involves the G-protein coupled β -adrenergic receptor. Agonist binding typically activates adenylyl cyclase, which converts ATP to cyclic AMP (cAMP). cAMP then activates Protein Kinase A (PKA), leading to the phosphorylation of cellular proteins and a physiological response. Toliprolol competitively inhibits the initial binding step, thus attenuating this entire cascade.



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Caption: Toliprolol's inhibition of the β -adrenergic signaling pathway.

Pharmacological Profile

The pharmacological characteristics of Toliprolol define its potential therapeutic applications and its use as a research chemical. Its profile is dominated by its high β -adrenolytic activity, tempered by its partial agonist nature.

Parameter	Description	Reference
Drug Class	Non-selective β -Adrenergic Antagonist	[1]
Key Activity	Partial Agonist (Intrinsic Sympathomimetic Activity)	[1][5]
Primary Investigated Uses	Angina Pectoris, Hypertension	[1][3][4]
Regulatory Status	Investigational / Research Use Only	[1]
Reported Effects	Exhibits high β -adrenolytic activity with only minor cardiodepressive effects compared to full antagonists.	[1]

Analytical Methodologies

Accurate quantification of Toliprolol, particularly its enantiomers, is essential for pharmacokinetic and pharmacodynamic studies. While no official monograph exists in major pharmacopeias, robust methods can be developed based on established analytical techniques for other beta-blockers.[12] Chiral Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for this purpose, offering exceptional sensitivity and specificity.[13]

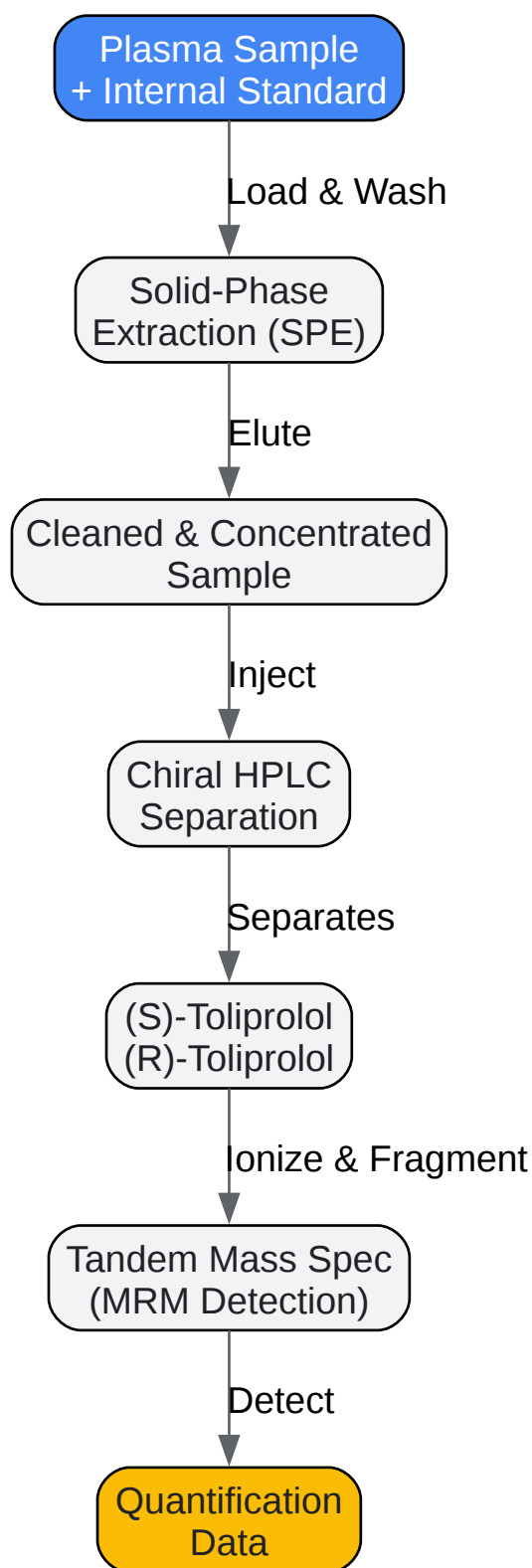
Protocol: Enantioselective Quantification of Toliprolol in Plasma by LC-MS/MS

Objective: To develop a self-validating system for the precise and accurate quantification of (S)- and (R)-Toliprolol in a biological matrix (e.g., human plasma).

Methodology:

- Sample Preparation (Solid-Phase Extraction - SPE)
 - Spike 200 μ L of plasma sample with an internal standard (IS), such as a deuterated analog (e.g., Toliprolol-d7). This is critical for correcting for variability during sample processing and analysis.
 - Pre-condition a mixed-mode or reversed-phase SPE cartridge (e.g., Lichrosep DVB HL) with methanol followed by water.[\[13\]](#)
 - Load the plasma sample onto the cartridge.
 - Wash the cartridge with a weak organic solvent to remove interferences.
 - Elute the analyte and IS with an appropriate solvent (e.g., methanol or acetonitrile).
 - Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in the mobile phase.
- Chromatographic Conditions (Chiral HPLC)
 - Column: A chiral stationary phase is mandatory. A polysaccharide-based column such as Lux Amylose-2 (250 mm x 4.6 mm, 5 μ m) or similar is a suitable choice.[\[13\]](#)
 - Mobile Phase: An isocratic mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer with a chiral selector additive if needed.
 - Flow Rate: Typically 0.5 - 1.0 mL/min.
 - Column Temperature: Maintained at a constant temperature (e.g., 25°C) to ensure reproducible retention times.
- Mass Spectrometry Conditions (Tandem MS)
 - Ionization: Electrospray Ionization in Positive Mode (ESI+).
 - Detection: Multiple Reaction Monitoring (MRM). This highly specific technique improves the signal-to-noise ratio.

- MRM Transition for Toliprolol: Monitor the transition from the precursor ion (the protonated molecule $[M+H]^+$) to a specific product ion. For Toliprolol (m/z 224.3), a characteristic product ion would be selected after fragmentation (e.g., m/z 116.1, corresponding to the isopropylamine side chain).
- MRM Transition for IS: A corresponding transition for the deuterated internal standard.
- Validation: The protocol must be validated according to regulatory guidelines, including assessments of linearity, accuracy, precision (intra- and inter-day), limit of quantification (LOQ), and matrix effects.[\[13\]](#)



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Caption: Analytical workflow for chiral quantification of Toliprolol.

Conclusion

Toliprolol hydrochloride, while not a clinically marketed therapeutic, remains a compound of significant interest for cardiovascular research. Its identity as a non-selective beta-blocker with intrinsic sympathomimetic activity provides a unique pharmacological profile for investigating adrenergic receptor function. Understanding its stereospecific synthesis is paramount for obtaining biologically relevant results, and the application of modern analytical techniques like chiral LC-MS/MS is essential for its accurate characterization in complex biological systems. This guide serves as a foundational technical resource for scientists and researchers utilizing **Toliprolol hydrochloride** in their work.

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